

Personal protective equipment for handling N-Descyclopropanecarbaldehyde Olaparib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Descyclopropanecarbaldehyde
Olaparib**

Cat. No.: **B2609154**

[Get Quote](#)

Essential Safety and Handling Guide for N-Descyclopropanecarbaldehyde Olaparib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Descyclopropanecarbaldehyde Olaparib**. The following procedural steps are designed to ensure the safe handling and disposal of this potent research compound.

Compound Information:

- CAS Number: 763111-47-3[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₂₀H₁₉FN₄O₂[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 366.40[\[1\]](#)[\[3\]](#)
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[2\]](#)
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[\[2\]](#)

Personal Protective Equipment (PPE)

Given that **N-Descyclopropanecarbaldehyde Olaparib** is an analog of Olaparib, a potent Active Pharmaceutical Ingredient (API), and possesses an aldehyde functional group, stringent PPE protocols are mandatory.[\[4\]](#)[\[5\]](#)[\[6\]](#) The following table summarizes the required PPE.

PPE Category	Item	Material/Specification	Rationale
Respiratory Protection	Air-purifying respirator or air-supplying respirator	NIOSH-approved with appropriate cartridges for organic vapors and particulates.	Aldehyde vapors can be toxic upon inhalation, causing respiratory irritation. [7] [8]
Hand Protection	Chemical-resistant gloves	Nitrile or Butyl rubber, elbow-length recommended.	Provides protection against skin contact with aldehyde solutions. [7] Latex and polyvinyl chloride are not recommended. [7]
Eye and Face Protection	Splash-proof safety goggles and a full-face shield	ANSI Z87.1 certified.	Protects against splashes and airborne particles that can cause serious eye irritation. [7] [8]
Body Protection	Disposable gown or lab coat	Made of a low-linting material like Tyvek®.	Prevents contamination of personal clothing and skin. [9] [10]
Foot Protection	Closed-toe shoes and disposable shoe covers	---	Standard laboratory practice to protect from spills.

Operational Plan: Handling Procedures

1. Designated Work Area:

- All work with **N-Descyclopropanecarbaldehyde Olaparib** must be conducted in a designated area, such as a certified chemical fume hood or a glove box, to minimize inhalation exposure.[11][12]

2. Weighing and Aliquoting:

- Handle the compound in its solid form within a containment device (e.g., powder containment hood or glove box).
- Use dedicated spatulas and weighing vessels.
- Prepare solutions within the fume hood. A recommended solvent is DMSO.[3][13]

3. Spill Management:

- In case of a spill, evacuate the area and prevent unprotected personnel from entering.
- For small spills, use an absorbent material or a spill pillow to soak up the substance.[14]
- Neutralization with a sodium bisulfite solution can be considered for aldehyde spills before cleanup.[14]
- Place all contaminated materials in a sealed, labeled container for hazardous waste disposal.

4. Decontamination:

- Thoroughly decontaminate all surfaces and equipment after use.
- Wash hands and any exposed skin with soap and water immediately after handling.[7][14]

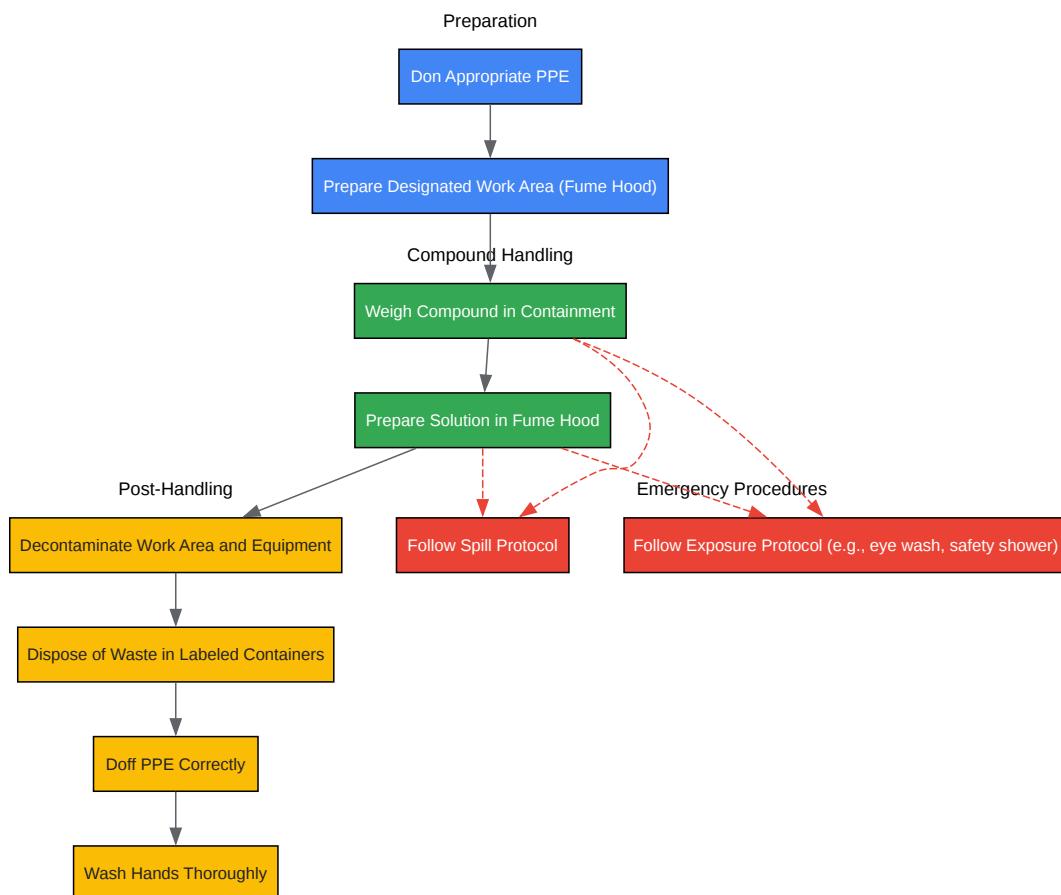
Disposal Plan

All waste materials contaminated with **N-Descyclopropanecarbaldehyde Olaparib** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solids (e.g., pipette tips, gloves, weighing paper) in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing the compound in a labeled, sealed, and chemically resistant container. Do not dispose of it down the drain.[8]
- Follow your institution's specific guidelines for the disposal of hazardous chemical waste.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of N-Descyclopropanecarbaldehyde Olaparib

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of potent compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. N-Descyclopropanecarbaldehyde Olaparib | 763111-47-3 [sigmaaldrich.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Pharmaceutical PPE [respirex.com]
- 5. safetyware.com [safetyware.com]
- 6. 3mindia.in [3mindia.in]
- 7. homework.study.com [homework.study.com]
- 8. safetyculture.com [safetyculture.com]
- 9. DuPont E-Guide Explains How to Protect Workers From the Risk of Highly Potent Pharmaceutical Ingredients [dupont.co.uk]
- 10. DuPont e-guide explains how to protect workers from the risk of highly potent pharmaceutical ingredients [cleanroomtechnology.com]
- 11. Guidelines for Safe Laboratory Practices : NextGen Protocols [nextgen-protocols.org]
- 12. osha.gov [osha.gov]
- 13. Olaparib - CAS-Number 763113-22-0 - Order from Chemodex [chemodex.com]
- 14. web.stanford.edu [web.stanford.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling N-Descyclopropanecarbaldehyde Olaparib]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2609154#personal-protective-equipment-for-handling-n-descyclopropanecarbaldehyde-olaparib>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com